

# Technical Guide: Physicochemical Properties of (4-Formyl-3-methylphenyl)boronic Acid

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## Compound of Interest

Compound Name: (4-Formyl-3-methylphenyl)boronic acid

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## Introduction

**(4-Formyl-3-methylphenyl)boronic acid** is a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical compounds. Its utility in Suzuki-Miyaura cross-coupling reactions makes it a key intermediate for creating complex molecular architectures. A fundamental physicochemical property of any chemical compound is its molecular weight, which is crucial for stoichiometric calculations in chemical reactions, preparation of solutions of known concentration, and analytical characterization. This guide provides a detailed breakdown of the molecular weight of **(4-Formyl-3-methylphenyl)boronic acid**.

## Molecular Composition and Weight

The molecular formula for **(4-Formyl-3-methylphenyl)boronic acid** is  $C_8H_9BO_3$ .<sup>[1][2]</sup> The molecular weight is derived from the sum of the atomic weights of its constituent atoms.

## Elemental Composition and Atomic Weights

The standard atomic weights of the elements constituting the molecule are provided by the International Union of Pure and Applied Chemistry (IUPAC).<sup>[3][4][5][6][7]</sup>

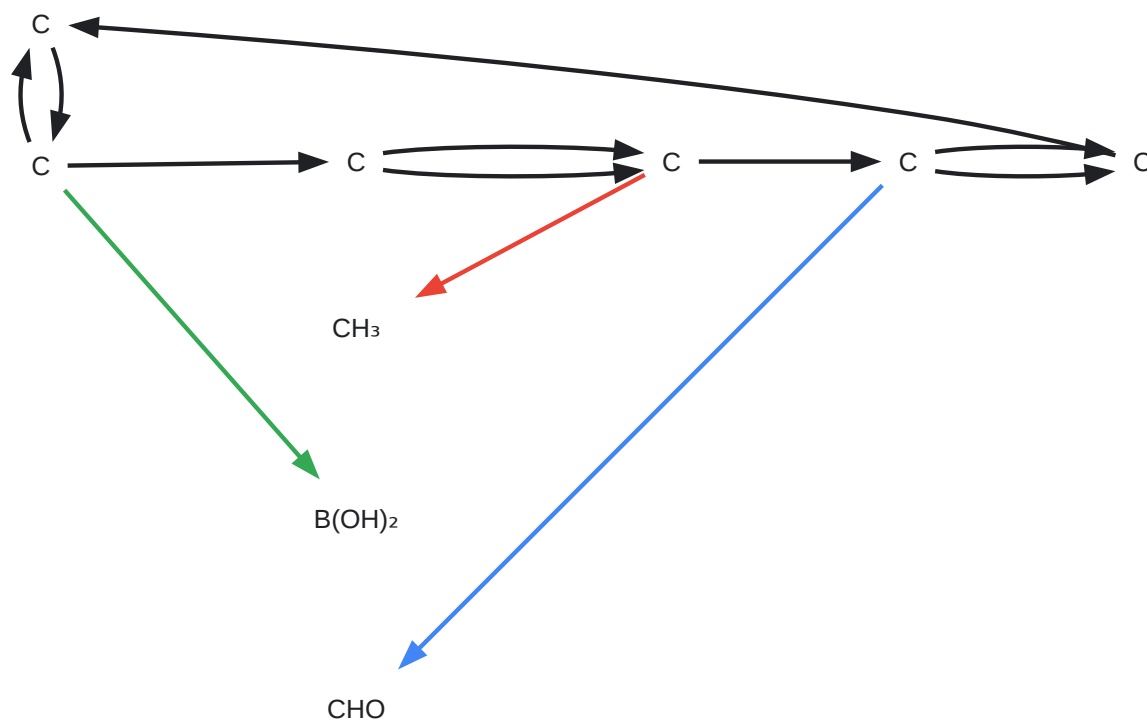
Element	Symbol	Count	Standard Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	8	12.011	96.088
Hydrogen	H	9	1.008	9.072
Boron	B	1	10.811	10.811
Oxygen	O	3	15.999	47.997
Total			163.968	

## Calculated Molecular Weight

Based on the elemental composition, the calculated molecular weight of **(4-Formyl-3-methylphenyl)boronic acid** is 163.97 g/mol .<sup>[8]</sup> This value is consistent with data available in chemical databases such as PubChem and from commercial suppliers.<sup>[2][8]</sup>

## Chemical Structure

The arrangement of atoms within the **(4-Formyl-3-methylphenyl)boronic acid** molecule is depicted in the following diagram.



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Figure 1. 2D structure of **(4-Formyl-3-methylphenyl)boronic acid**.

## Methodological Note

The determination of the molecular weight presented in this guide is based on the established molecular formula and the standard atomic weights of the constituent elements as recognized by IUPAC. No experimental procedures were conducted to generate this data; instead, it is a fundamental calculation derived from widely accepted chemical principles and data aggregated in reputable chemical information sources.[2][8] The provided structural diagram is a standard 2D representation used in chemical literature to illustrate molecular connectivity.

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